

# Troubleshooting AV123 solubility issues in DMSO

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## Compound of Interest

Compound Name: AV123

Cat. No.: B12411749

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## Technical Support Center: AV123

This technical support guide provides troubleshooting advice and answers to frequently asked questions regarding solubility issues with **AV123** in DMSO. It is intended for researchers, scientists, and professionals in the field of drug development.

## Frequently Asked Questions (FAQs)

Q1: What is **AV123** and what is its primary mechanism of action?

**AV123** is a non-cytotoxic inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1).<sup>[1]</sup> It has an IC<sub>50</sub> of 12.12  $\mu$ M.<sup>[1]</sup> **AV123** is used in research to inhibit TNF- $\alpha$  induced necroptotic cell death, with an EC<sub>50</sub> of 1.7  $\mu$ M, but it does not prevent apoptotic cell death.<sup>[1]</sup> Its applications are primarily in studying chronic necrotic conditions, such as ischemia-reperfusion injury, inflammatory diseases, and neurodegenerative diseases.<sup>[1]</sup>

Q2: At what concentration should **AV123** be soluble in DMSO?

Commercial suppliers offer **AV123** as a 10 mM solution in DMSO, indicating that it is soluble at this concentration.<sup>[1]</sup> However, solubility can be affected by various factors including the purity of the DMSO and the solid form of the compound.

Q3: My **AV123** is not dissolving in DMSO. What are the initial troubleshooting steps?

If you are encountering solubility issues with **AV123** in DMSO, it is important to systematically assess several factors.<sup>[2]</sup>

- **Verify Compound and Solvent Quality:** Ensure that you are using high-purity, anhydrous DMSO, as it is highly hygroscopic and absorbed water can significantly reduce solubility.<sup>[2]</sup> It is recommended to use a fresh, unopened bottle of anhydrous DMSO.<sup>[2]</sup> Also, verify the purity of your **AV123** compound.<sup>[2]</sup>
- **Use Physical Dissolution Aids:** Gentle warming of the solution to 37°C in a water bath or using a sonicator can help facilitate dissolution.<sup>[2]</sup>
- **Vortexing:** Ensure thorough mixing by vortexing the solution vigorously.<sup>[2]</sup>

Q4: I've tried the initial steps, but my **AV123** still won't dissolve. What's next?

If the initial troubleshooting steps are unsuccessful, consider the following:

- **Prepare a More Dilute Solution:** The concentration you are trying to achieve may be above the solubility limit of **AV123** in DMSO under your specific conditions.<sup>[2]</sup> Try preparing a more dilute stock solution, for instance, 5 mM or 1 mM.<sup>[2]</sup>
- **Consider Alternative Solvents:** If your experimental protocol allows, you could explore other solvents such as ethanol, methanol, or dimethylformamide (DMF).<sup>[2][3]</sup> However, always check the compatibility of these solvents with your downstream applications, such as cell cultures.<sup>[2]</sup>

Q5: **AV123** dissolves in DMSO, but it precipitates when I add it to my aqueous buffer or cell culture medium. How can I solve this?

This is a common issue known as "salting out" or precipitation upon a rapid change in solvent polarity.<sup>[2]</sup> To prevent this:

- **Perform Serial Dilutions in DMSO:** Before the final dilution into your aqueous medium, perform serial dilutions of your concentrated DMSO stock solution in DMSO to get to a lower concentration.<sup>[2][4]</sup> This gradual reduction in the compound's concentration in DMSO can help maintain its solubility when introduced to the aqueous environment.<sup>[2]</sup>

- Optimize Final DMSO Concentration: Ensure the final concentration of DMSO in your aqueous medium is sufficient to keep **AV123** in solution, while remaining non-toxic to your cells.[2] For most cell lines, a final DMSO concentration of 0.1% to 0.5% is well-tolerated.[2] [5] It is crucial to include a vehicle control (medium with the same final concentration of DMSO) in your experiments.[5]

## Troubleshooting Guide

The following table summarizes common problems and recommended solutions for **AV123** solubility issues.

Problem	Possible Cause	Recommended Solution	Successful Outcome
Visible solid particles or cloudiness in the DMSO solution.	The intended concentration exceeds the solubility limit.	Prepare a more dilute stock solution (e.g., 5 mM or 1 mM).[2]	The compound dissolves completely at a lower concentration.[2]
Insufficient mixing.	Vortex the vial vigorously for 1-2 minutes.[2]	The compound fully dissolves, resulting in a clear solution.[2]	
Low temperature.	Gently warm the solution in a 37°C water bath for 5-10 minutes.[2]	Increased kinetic energy helps overcome the lattice energy of the solid, leading to dissolution.[2]	
Poor quality or hydrated DMSO.	Use a fresh, unopened bottle of anhydrous, high-purity DMSO.[2]	The compound dissolves in the fresh, water-free DMSO.[2]	
Insufficient sonication.	Place the vial in a water bath sonicator for 10-15 minutes.[2]	The compound fully dissolves, resulting in a clear solution.[2]	
Compound precipitates upon addition to aqueous media.	Rapid change in solvent polarity.	Perform serial dilutions of the DMSO stock in DMSO to a lower concentration before the final dilution into the aqueous buffer.[2][4]	Gradual dilution minimizes the "salting out" effect, keeping the compound in solution.[2]

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Final DMSO concentration is too low.	Ensure the final DMSO concentration in the aqueous medium is sufficient to maintain solubility, while remaining non-toxic to cells (typically $\leq 0.5\%$ ). <sup>[5]</sup>	The compound remains dissolved at an optimized final DMSO concentration. <sup>[2]</sup>
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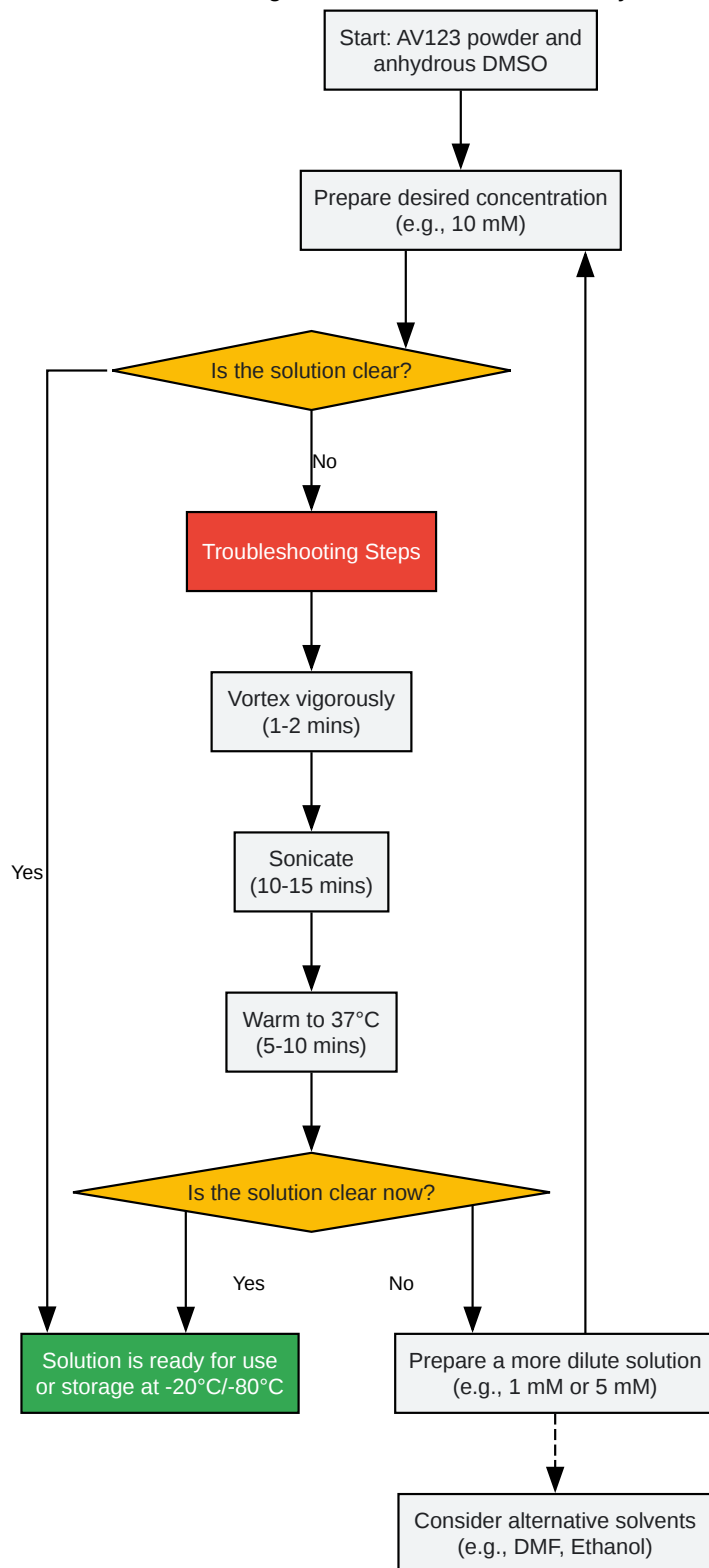
## Experimental Protocols

### Protocol for Preparing a 10 mM Stock Solution of AV123 in DMSO

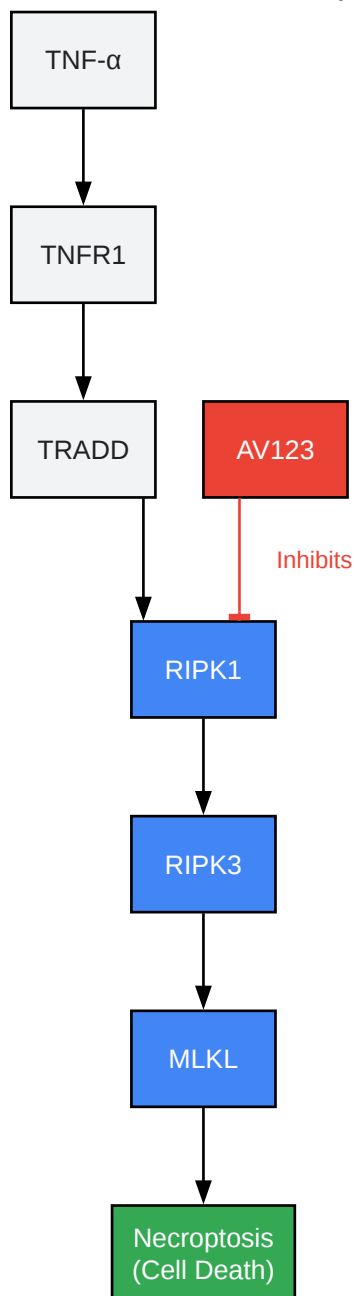
- Preparation: Bring the vial of **AV123** powder and a fresh bottle of anhydrous, high-purity DMSO to room temperature.<sup>[2]</sup>
- Solvent Addition: Using a calibrated pipette, add the calculated volume of DMSO to the vial to achieve a 10 mM concentration.
- Initial Mixing: Tightly cap the vial and vortex it vigorously for 1-2 minutes.<sup>[2]</sup>
- Sonication (if necessary): If the compound is not fully dissolved, place the vial in a water bath sonicator for 10-15 minutes.<sup>[2]</sup>
- Gentle Heating (if necessary): If sonication is not sufficient, place the vial in a 37°C water bath for 5-10 minutes, with intermittent vortexing.<sup>[2]</sup>
- Visual Inspection: Visually inspect the solution against a light source to ensure it is clear and free of any visible particles.<sup>[2]</sup>
- Storage: Store the stock solution at -20°C or -80°C. Avoid repeated freeze-thaw cycles.<sup>[5]</sup> It is recommended to aliquot the stock solution into smaller, single-use volumes.

## Visualizations

## Troubleshooting Workflow for AV123 Solubility

[Click to download full resolution via product page](#)Caption: A flowchart for troubleshooting **AV123** solubility in DMSO.

## AV123 Mechanism of Action in Necroptosis Pathway



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Caption: The signaling pathway of necroptosis and the inhibitory action of **AV123**.

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- To cite this document: BenchChem. [Troubleshooting AV123 solubility issues in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12411749#troubleshooting-av123-solubility-issues-in-dmsol]

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